

Eclitasertib: Comprehensive Disposal and Safety Procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eclitasertib*

Cat. No.: *B8217943*

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This guide provides essential safety and logistical information for the proper handling and disposal of **Eclitasertib** (also known as DNL-758 or SAR-443122), a potent inhibitor of receptor-interacting protein kinase 1 (RIPK1). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Safety and Handling Overview

According to its Safety Data Sheet (SDS), **Eclitasertib** is not classified as a hazardous substance or mixture[1]. However, as with any laboratory chemical, appropriate precautions should be taken to avoid contact and inhalation.

Key Safety Information:

| Property | Data | Source |
|-----------------------|---|--------|
| Product Name | Eclitasertib | [1] |
| Synonyms | DNL-758; SAR-443122 | [1] |
| CAS Number | 2125450-76-0 | [1] |
| Molecular Formula | C19H18N6O3 | [1] |
| Molecular Weight | 378.38 g/mol | [1] |
| Hazard Classification | Not a hazardous substance or mixture | [1] |
| Handling Precautions | Avoid inhalation, contact with eyes and skin. Use in well-ventilated areas. | [1] |
| Storage (Powder) | Store at -20°C for short-term (1 month) or -80°C for long-term (6 months). | [2] |

Step-by-Step Disposal Protocol for Eclitasertib

As an investigational drug, all used and unused quantities of **Eclitasertib** must be disposed of in accordance with institutional policies, sponsor requirements, and relevant environmental regulations like the Resource Conservation and Recovery Act (RCRA)[3]. Given its non-hazardous classification, the primary disposal method is incineration through a licensed waste management vendor[3][4].

Waste Segregation and Collection

- Unused or Expired Compound:
 - Consult your institution's Environmental Health and Safety (EHS) department to confirm the appropriate waste stream for non-hazardous investigational compounds[3].
 - Typically, the original container with the unused or expired **Eclitasertib** should be placed in a designated "non-hazardous pharmaceutical waste" or "chemo-toxic" container, often a

red or white bin, destined for incineration[3][4].

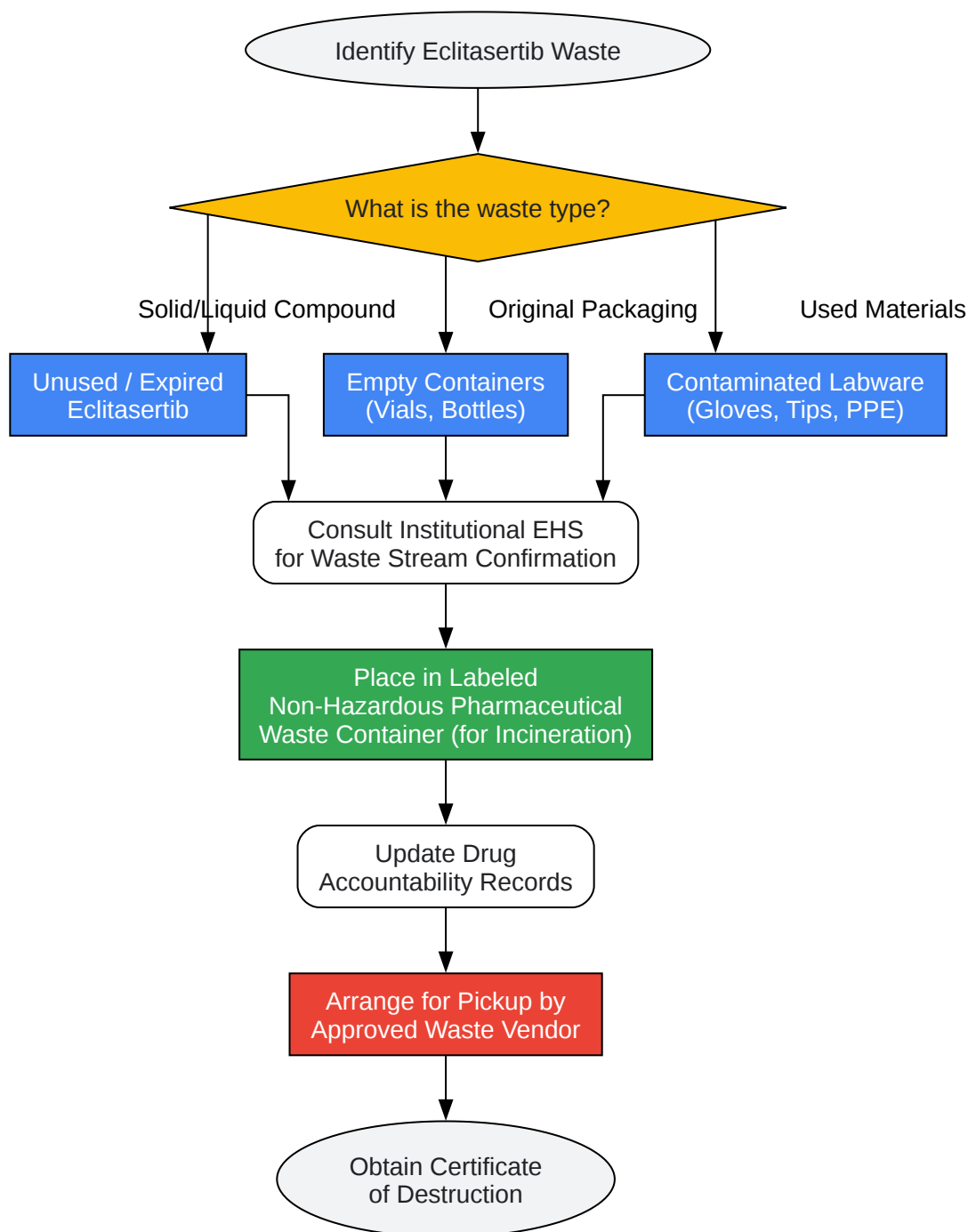
- Ensure all containers are securely sealed and properly labeled.
- Empty Containers:
 - Empty vials, bottles, and other containers that held **Eclitasertib** should be disposed of in the same pharmaceutical waste stream as the compound itself[4][5].
 - Do not discard empty containers in the regular trash, as they may contain residual amounts of the active compound[3].
- Contaminated Labware and Personal Protective Equipment (PPE):
 - Items such as pipette tips, gloves, bench paper, and other disposable materials that have come into direct contact with **Eclitasertib** should be collected in a designated hazardous or biohazard-chemotoxic waste container for incineration[3].
 - For spills, absorb the material with an inert binder (e.g., diatomite) and decontaminate the surface with alcohol. The contaminated binder and cleaning materials must also be disposed of as chemical waste[1].

Documentation and Final Disposal

- Maintain Records: Meticulously document the disposal of all **Eclitasertib** quantities on a drug accountability record (DAR) or in an electronic system like Vestigo[4][5][6]. This is a standard requirement for Good Clinical Practice (GCP)[7].
- Waste Pickup: Arrange for the collected waste to be picked up by your institution's contracted environmental management vendor (e.g., Stericycle, Clean Harbors) for transport and incineration[3][6].
- Certificate of Destruction: A certificate of destruction should be obtained from the vendor and kept with the study records[3][4].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Eclitasertib** and related materials.



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Email: info@benchchem.com